

Hpk1-IN-45 stability and storage conditions

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Compound of Interest

Compound Name: *Hpk1-IN-45*

Cat. No.: *B12364026*

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Hpk1-IN-45 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Hpk1-IN-45**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Hpk1-IN-45**?

A1: Proper storage of **Hpk1-IN-45** is crucial to maintain its stability and activity. The recommended conditions are summarized in the table below.

Q2: How should I prepare stock solutions of **Hpk1-IN-45**?

A2: It is recommended to prepare a concentrated stock solution in a suitable solvent such as DMSO. For in vivo studies, a formulation of DMSO, PEG300, Tween 80, and saline/PBS can be used.^[1] Once prepared, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.

Q3: What is the stability of **Hpk1-IN-45** in solution?

A3: **Hpk1-IN-45** in solvent is stable for up to one year when stored at -80°C.^[1] For working solutions for in vivo experiments, it is best to prepare them fresh on the day of use.

Q4: What is the mechanism of action of **Hpk1-IN-45**?

A4: **Hpk1-IN-45** is a highly potent inhibitor of HPK1, a serine/threonine kinase that acts as a negative regulator of T-cell receptor (TCR) signaling. By inhibiting HPK1, **Hpk1-IN-45** blocks the phosphorylation of downstream targets like SLP-76, which leads to enhanced T-cell activation and proliferation, and increased production of cytokines such as IL-2.[1]

Q5: What are the primary applications of **Hpk1-IN-45** in research?

A5: **Hpk1-IN-45** is primarily used in cancer research and immunotherapy studies. Its ability to enhance T-cell-mediated immune responses makes it a valuable tool for investigating novel cancer immunotherapies.[1]

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected activity of **Hpk1-IN-45** in my experiments.

- Possible Cause 1: Improper Storage.
 - Solution: Ensure that the compound, both in powder and solvent form, has been stored at the recommended temperatures and within the specified timeframe. Refer to the storage conditions table. Avoid repeated freeze-thaw cycles of stock solutions.
- Possible Cause 2: Incorrect Solution Preparation.
 - Solution: Verify the accuracy of your stock solution concentration. Ensure the compound is fully dissolved. For cellular assays, ensure the final solvent concentration is not toxic to the cells.
- Possible Cause 3: Compound Degradation.
 - Solution: Prepare fresh working solutions for each experiment from a properly stored stock. If degradation is suspected, it is recommended to use a fresh vial of the compound.

Issue 2: Poor solubility of **Hpk1-IN-45** in my desired solvent.

- Possible Cause: Inappropriate Solvent Choice.
 - Solution: **Hpk1-IN-45** is soluble in DMSO. For aqueous solutions for in vivo use, a co-solvent system is often necessary. A typical formulation is a mixture of DMSO, PEG300,

Tween 80, and saline or PBS.^[1] Gentle warming and sonication can aid dissolution, but be cautious of potential degradation with excessive heat.

Issue 3: Off-target effects observed in my experiments.

- Possible Cause: High Inhibitor Concentration.
 - Solution: While **Hpk1-IN-45** is a potent inhibitor, using excessively high concentrations may lead to off-target effects. It is recommended to perform a dose-response experiment to determine the optimal concentration that provides maximal target inhibition with minimal off-target activity.

Data Presentation

Table 1: **Hpk1-IN-45** Storage Conditions

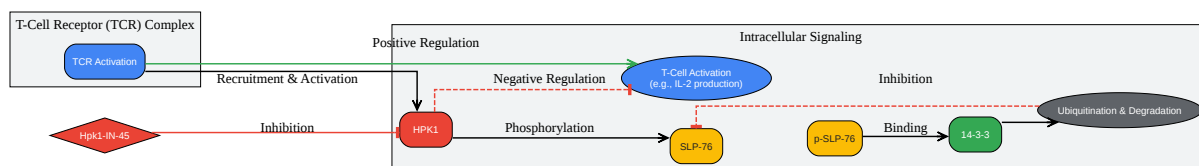
Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
In Solvent	-80°C	1 year

Data sourced from TargetMol product information.^[1]

Experimental Protocols & Visualizations

Hpk1 Signaling Pathway

Hematopoietic Progenitor Kinase 1 (HPK1) is a negative regulator of T-cell receptor (TCR) signaling. Upon TCR activation, HPK1 is recruited to the signaling complex and phosphorylates downstream adaptor proteins, such as SLP-76. This phosphorylation leads to the recruitment of the 14-3-3 protein, which ultimately results in the ubiquitination and degradation of SLP-76, thus dampening the T-cell activation signal. **Hpk1-IN-45** inhibits the kinase activity of HPK1, preventing this negative feedback loop and enhancing T-cell responses.

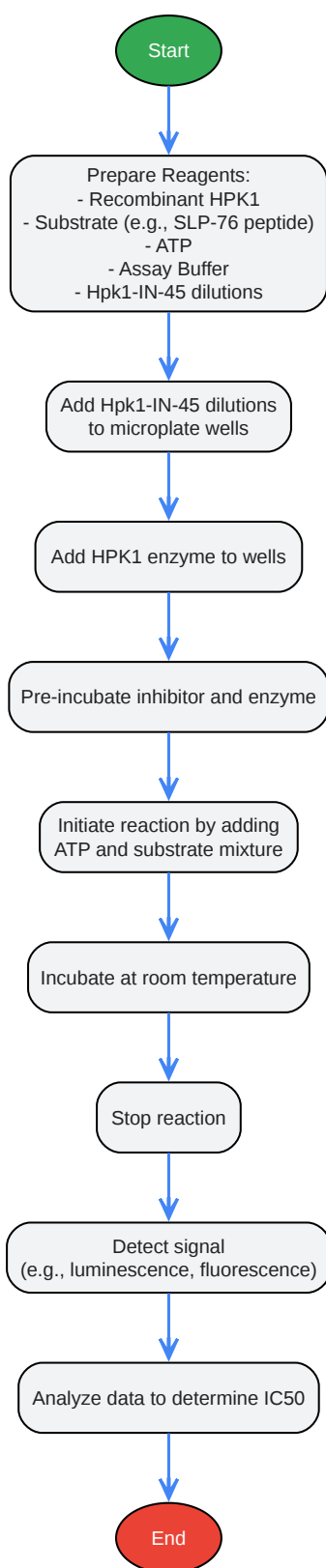


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Caption: Hpk1 Signaling Pathway and the inhibitory action of **Hpk1-IN-45**.

Experimental Workflow: In Vitro HPK1 Kinase Assay

This workflow outlines a typical in vitro kinase assay to assess the inhibitory activity of **Hpk1-IN-45**.

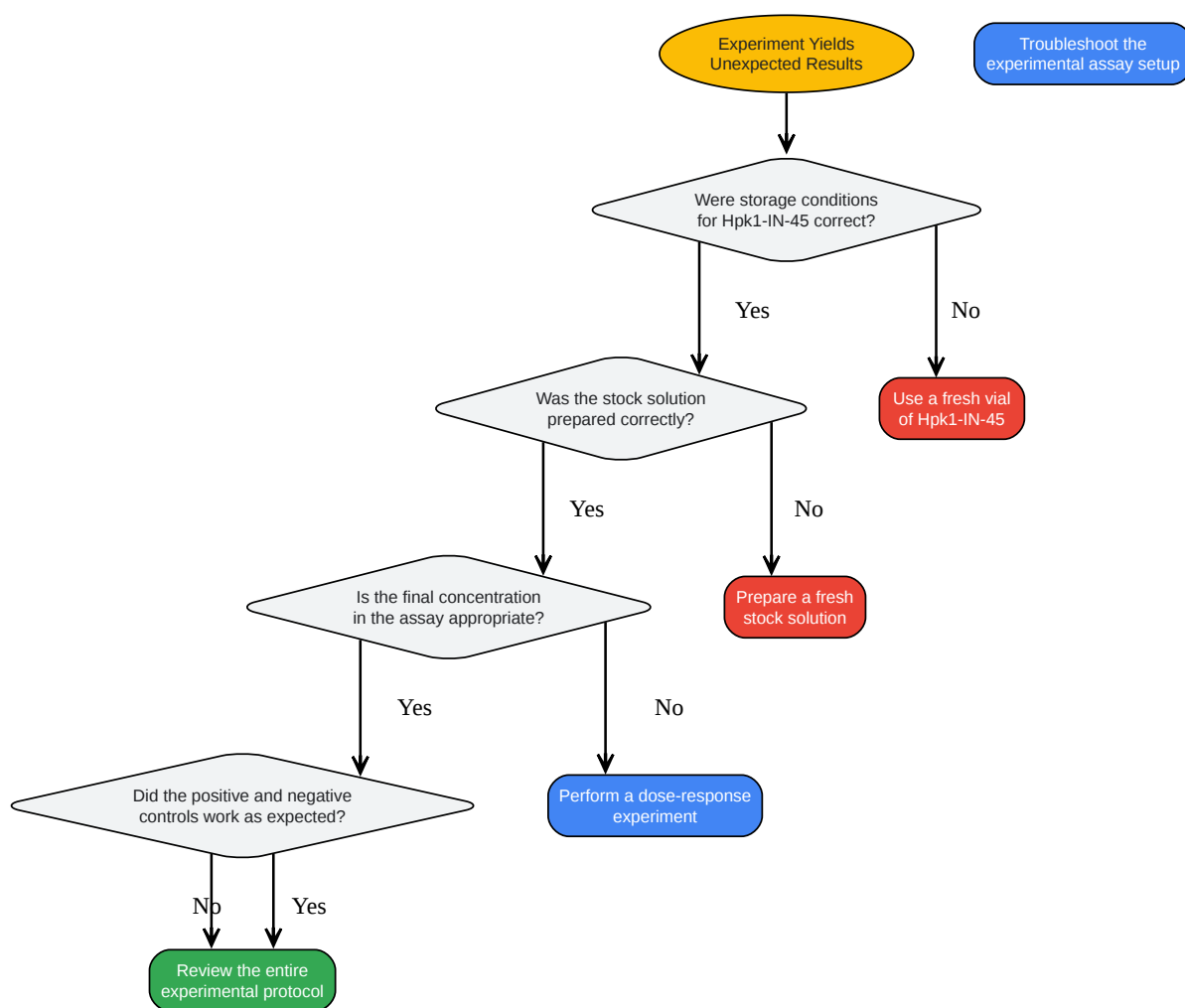


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Caption: Workflow for an in vitro HPK1 kinase inhibition assay.

Troubleshooting Logic Diagram

This diagram provides a logical approach to troubleshooting common issues encountered during experiments with **Hpk1-IN-45**.



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Caption: A logical diagram for troubleshooting experiments with **Hpk1-IN-45**.

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References

- 1. HPK1-IN-45_TargetMol [targetmol.com]
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Email: info@benchchem.com